

MK-5108 stability in solution and storage conditions

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Compound of Interest

Compound Name: MK-5108

Cat. No.: B1683883

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Technical Support Center: MK-5108

This technical support center provides researchers, scientists, and drug development professionals with essential information on the stability and storage of the Aurora A kinase inhibitor, **MK-5108**. The following troubleshooting guides and frequently asked questions (FAQs) are designed to address common issues encountered during experimental procedures.

Frequently Asked Questions (FAQs)

Q1: How should solid **MK-5108** be stored?

Solid **MK-5108** is typically shipped at room temperature.^[1] Upon receipt, it is recommended to store the powder at -20°C for long-term stability.^[1] Some suppliers suggest that storage at 4°C is acceptable for shorter periods (up to 2 years).^[1]

Q2: What is the recommended solvent for preparing **MK-5108** stock solutions?

Dimethyl sulfoxide (DMSO) is the most commonly recommended solvent for preparing stock solutions of **MK-5108**.^{[2][3]} It is advisable to use fresh, anhydrous DMSO to ensure maximum solubility, as hygroscopic DMSO can reduce the solubility of the compound.^[2]

Q3: How should I prepare a stock solution of **MK-5108** in DMSO?

To prepare a stock solution, dissolve the **MK-5108** powder in fresh DMSO. If the compound does not dissolve readily, gentle warming of the tube to 37°C for 10 minutes and/or brief

sonication in an ultrasonic bath can aid in dissolution.[3]

Q4: What are the recommended storage conditions for **MK-5108** stock solutions in DMSO?

For optimal stability, it is recommended to aliquot the DMSO stock solution into single-use volumes to avoid repeated freeze-thaw cycles.[2] Store these aliquots at -80°C for up to one year or at -20°C for up to six months.[1]

Q5: Is **MK-5108** soluble in aqueous solutions?

MK-5108 is practically insoluble in water.[2] For in vivo studies, it is often prepared as a suspension in vehicles such as 0.5% methyl cellulose.[2]

Q6: How should I prepare **MK-5108** for cell-based assays?

For cell culture experiments, the DMSO stock solution should be diluted into the cell culture medium to the final desired concentration immediately before use. It is crucial to ensure that the final concentration of DMSO in the cell culture medium is low enough (typically <0.5%) to not affect the cells.

Q7: Is there any information on the stability of **MK-5108** in aqueous solutions or cell culture media?

Currently, there is limited publicly available data on the stability of **MK-5108** in aqueous solutions, including cell culture media, at different pH values and temperatures. Given this lack of information, it is recommended to prepare fresh dilutions in aqueous media for each experiment and use them promptly.

Troubleshooting Guide

Issue	Possible Cause	Recommended Solution
Precipitation in stock solution	- Stock solution is too concentrated.- DMSO has absorbed moisture.- Improper storage.	- Ensure the concentration does not exceed the solubility limit.- Use fresh, anhydrous DMSO.- Store stock solutions properly at -20°C or -80°C and avoid repeated freeze-thaw cycles.
Precipitation upon dilution in aqueous buffer/media	- Poor aqueous solubility of MK-5108.- Final concentration is too high.	- Increase the percentage of DMSO in the final solution (while keeping it non-toxic to cells).- Vortex the solution during the addition of the aqueous buffer/media.- Prepare a more dilute stock solution in DMSO before further dilution in the aqueous buffer.
Inconsistent experimental results	- Degradation of MK-5108 in stock or working solutions.- Repeated freeze-thaw cycles of the stock solution.	- Prepare fresh working solutions from a properly stored stock solution for each experiment.- Aliquot stock solutions to minimize freeze-thaw cycles.- If instability in the experimental medium is suspected, minimize the incubation time.
Low potency or loss of activity	- Degradation of the compound.	- Ensure proper storage of both the solid compound and stock solutions.- Prepare fresh solutions for each experiment.- Consider the possibility of degradation in the experimental setup (e.g.,

prolonged incubation at 37°C
in aqueous media).

Quantitative Data Summary

Table 1: Solubility of **MK-5108**

Solvent	Solubility	Reference
DMSO	92 mg/mL (199.16 mM)	[2]
Ethanol	Insoluble	[2]
Water	Insoluble	[2]

Table 2: Recommended Storage Conditions and Stability

Form	Storage Temperature	Duration	Reference
Solid Powder	-20°C	3 years	[1][2]
Solid Powder	4°C	2 years	[1]
In DMSO	-80°C	1 year	[1][2]
In DMSO	-20°C	1 month to 6 months	[1][2]

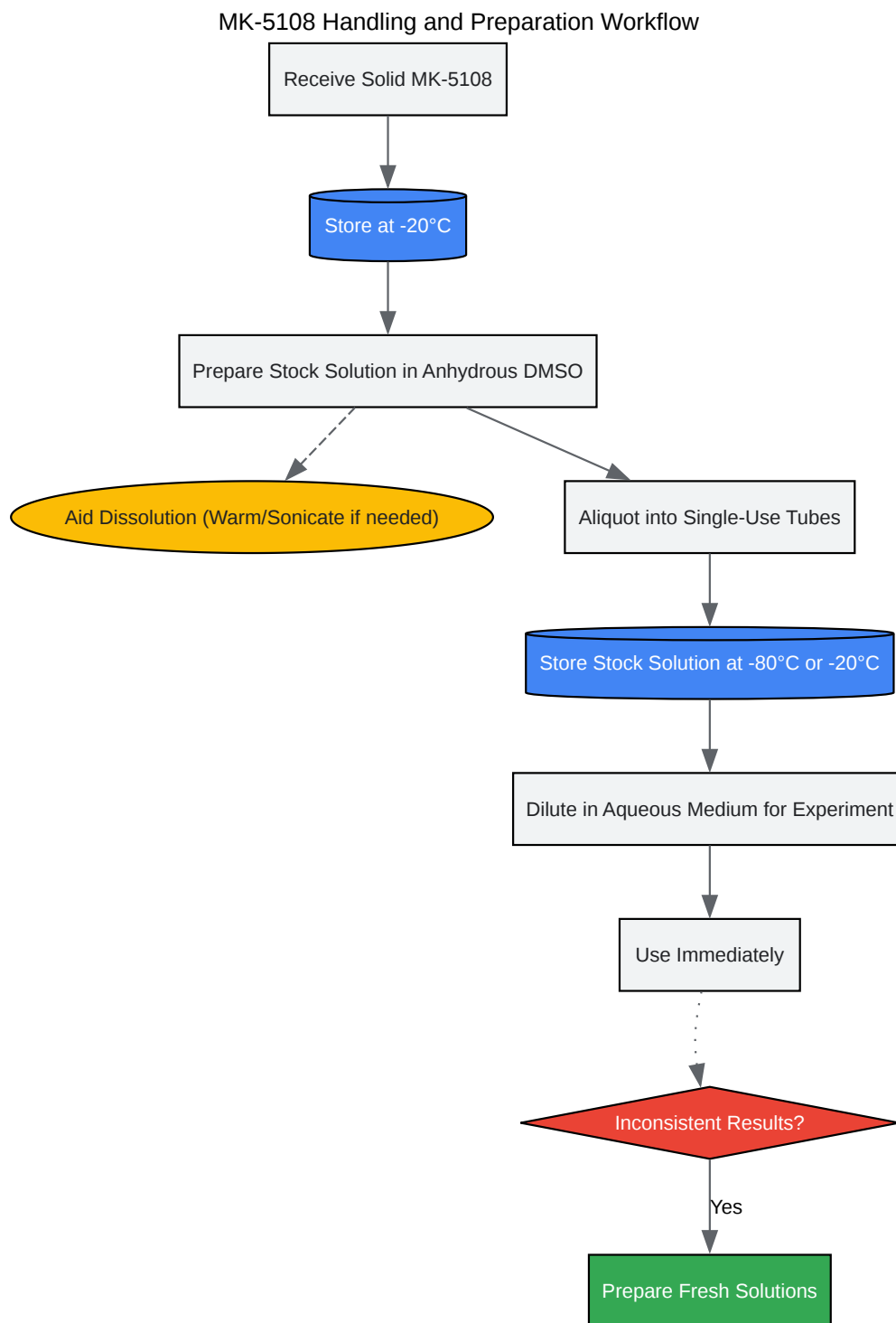
Experimental Protocols

Protocol for Preparation of **MK-5108** Stock Solution

- Materials:
 - MK-5108** powder
 - Anhydrous dimethyl sulfoxide (DMSO)
 - Sterile microcentrifuge tubes

- Vortex mixer
- Sonicator (optional)
- Water bath (optional)
- Procedure:
 1. Equilibrate the **MK-5108** vial to room temperature before opening.
 2. Weigh the desired amount of **MK-5108** powder and place it in a sterile microcentrifuge tube.
 3. Add the calculated volume of anhydrous DMSO to achieve the desired stock concentration (e.g., 10 mM).
 4. Vortex the tube thoroughly to dissolve the compound.
 5. If necessary, warm the solution to 37°C for a short period or sonicate briefly to aid dissolution.
 6. Once fully dissolved, aliquot the stock solution into single-use, sterile microcentrifuge tubes.
 7. Store the aliquots at -20°C or -80°C.

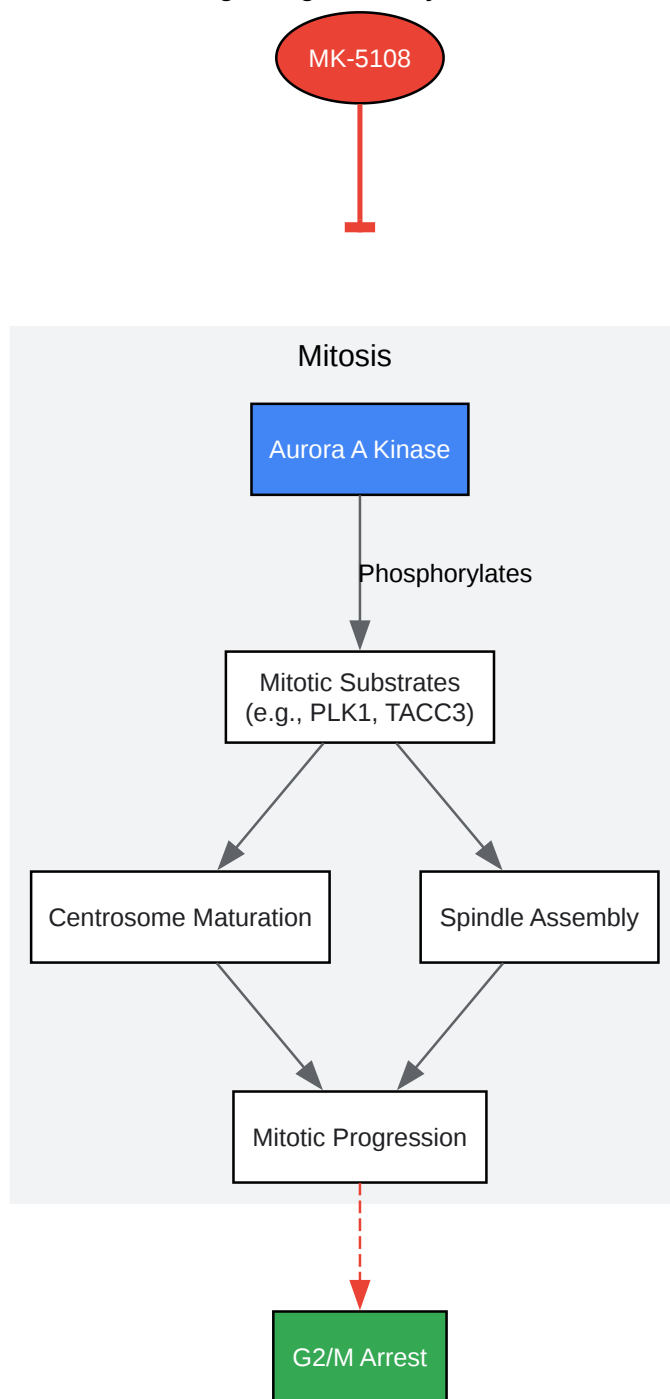
Visualizations



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Caption: Workflow for handling and preparing **MK-5108** solutions.

Simplified Aurora A Signaling Pathway and MK-5108 Inhibition

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Caption: Inhibition of the Aurora A signaling pathway by **MK-5108**.

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References

- 1. selleckchem.com [selleckchem.com]
- 2. medchemexpress.com [medchemexpress.com]
- 3. MK-5108, a highly selective Aurora-A kinase inhibitor, shows antitumor activity alone and in combination with docetaxel - PubMed [pubmed.ncbi.nlm.nih.gov]
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